

An In-depth Technical Guide to 3-Mercaptopropyltriethoxysilane: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 3-Mercaptopropyltriethoxysilane

Cat. No.: B089376

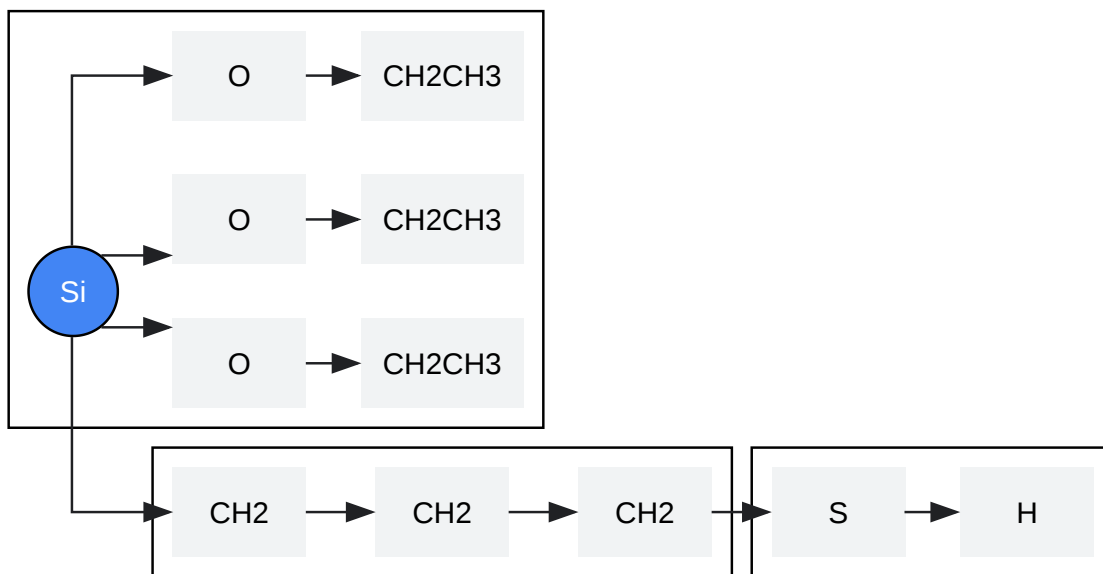
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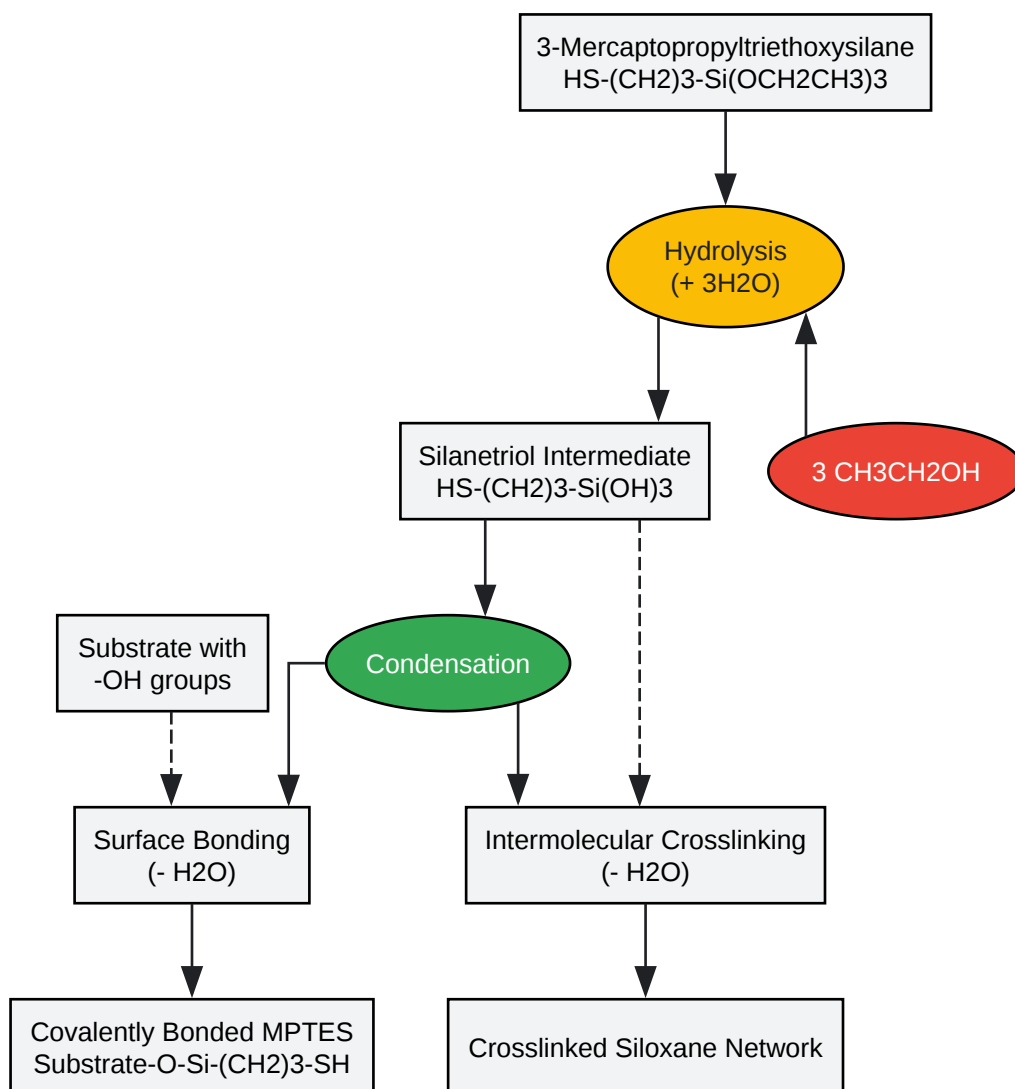
This technical guide provides a comprehensive overview of **3-Mercaptopropyltriethoxysilane** (MPTES), a versatile organosilane coupling agent. Intended for researchers, scientists, and professionals in drug development, this document details its chemical structure, physicochemical properties, synthesis, and key applications, with a focus on surface modification and functionalization.

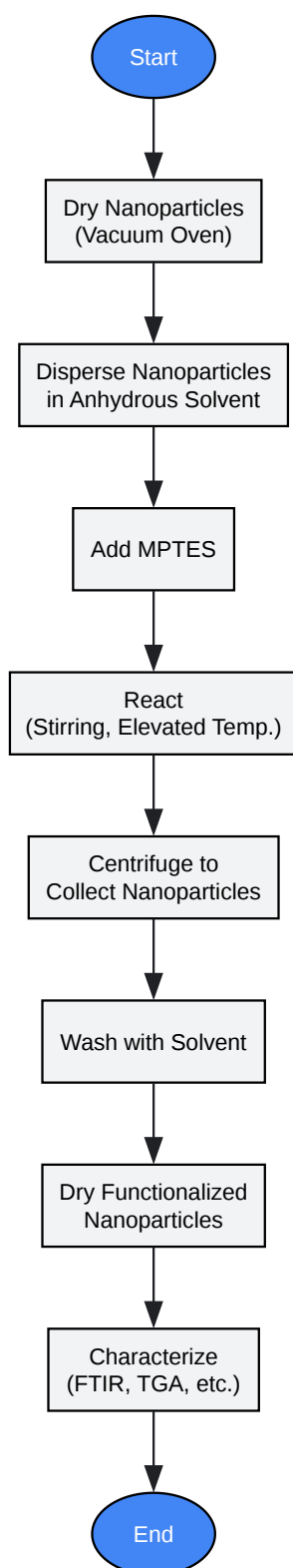
Chemical Structure and Identification

3-Mercaptopropyltriethoxysilane is a bifunctional organosilane featuring a hydrolyzable triethoxysilyl group at one end and a reactive mercapto (thiol) group at the other, connected by a propyl chain. This dual functionality allows it to act as a molecular bridge between inorganic substrates and organic materials.

Diagram of the chemical structure of **3-Mercaptopropyltriethoxysilane**.







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